L-β-O-Methylnorepinephrine CAS 3770-01-2 structural information

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Compound of Interest

Compound Name:	*L-β-O-Methylnorepinephrine Hydrochloride*
Cat. No.:	*B1162899*

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Title: Structural Profiling, Synthesis, and Pharmacological Impact of L-β-O-Methylnorepinephrine (CAS 3770-01-2)

Executive Summary

Norepinephrine (noradrenaline) is a critical endogenous catecholamine and a life-saving therapeutic agent utilized to manage acute hypotension and septic shock[1]. However, the stability and purity of norepinephrine formulations are paramount, as synthetic impurities and degradation products can drastically alter its pharmacological profile. One such critical related substance is L-β-O-Methylnorepinephrine (often analyzed as the racemate, CAS 3770-01-2), officially designated in pharmacopeial monographs as Norepinephrine EP Impurity D[2][3].

This technical guide provides an in-depth analysis of L-β-O-Methylnorepinephrine, exploring its physicochemical properties, mechanistic synthesis, pharmacological divergence from its parent compound, and the analytical methodologies required for its rigorous quantification in drug development.

Physicochemical and Structural Characterization

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L-β-O-Methylnorepinephrine is structurally defined by the substitution of the benzylic hydroxyl group (β-OH) of norepinephrine with a methoxy group (β-OCH3). This seemingly minor alkylation fundamentally shifts the molecule's lipophilicity, reactivity, and biological distribution[3][4].

Table 1: Quantitative Physicochemical Data of β-O-Methylnorepinephrine

Parameter	Value	Causality / Significance
Chemical Name	(R)-4-(2-Amino-1-methoxyethyl)benzene-1,2-diol hydrochloride	IUPAC designation for the active L-isomer salt[2].
CAS Registry Number	3770-01-2	Corresponds to the racemic hydrochloride salt[5][6].
Molecular Formula	C9H14ClNO3 (Salt)	Addition of a methyl group (CH2) to the parent norepinephrine[2][6].
Molecular Weight	219.67 g/mol	Used for precise stoichiometric calculations in analytical standards[2].
Estimated LogP	~2.24	Increased from norepinephrine (~-1.2), indicating higher lipophilicity[6].
Pharmacopeial Status	Norepinephrine EP Impurity D	Monitored strictly in Active Pharmaceutical Ingredient (API) release testing[2][3].

Mechanistic Synthesis and Degradation Pathways

The presence of β-O-Methylnorepinephrine in APIs can occur via degradation (e.g., reaction with methanolic solvents during processing) or as a byproduct of specific synthetic routes. The definitive synthesis of this compound was elucidated by Heacock, Hutzinger, and Scott in 1965[4][7].

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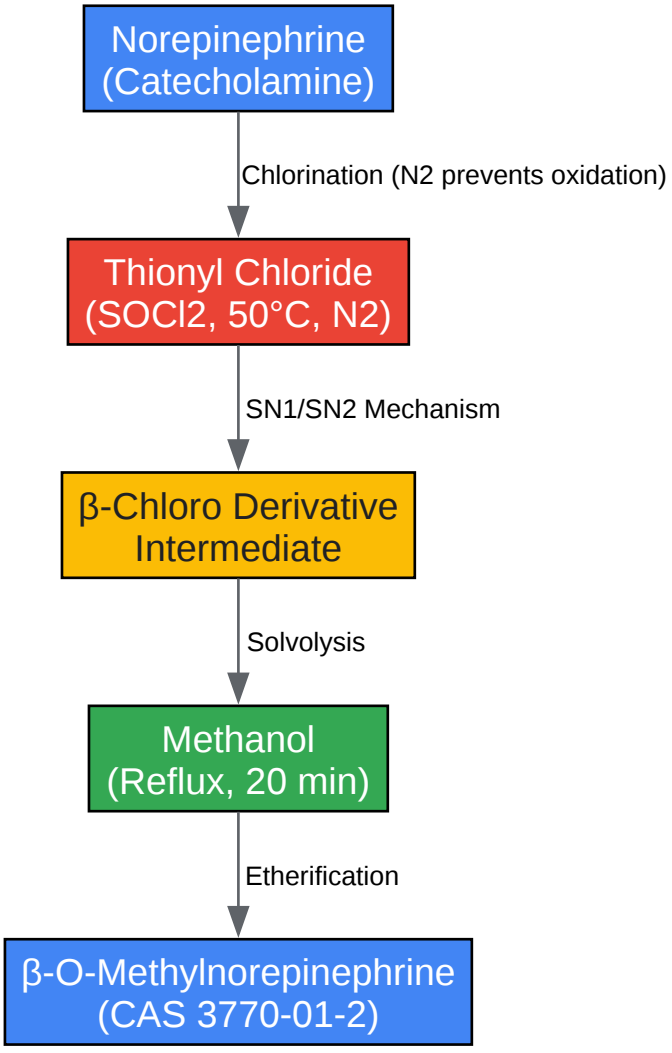
Causality in Experimental Design: The synthesis requires the initial conversion of the benzylic hydroxyl group to a chloride leaving group. Thionyl chloride (SOCl2) is utilized under a dry nitrogen atmosphere at 50°C. The nitrogen atmosphere is critical: catecholamines are highly susceptible to oxidation, rapidly forming ortho-quinones in the presence of oxygen[4]. The subsequent step involves solvolysis in boiling methanol. The benzylic chloride undergoes an SN1-type solvolysis, facilitated by the electron-donating catechol ring which stabilizes the intermediate benzylic carbocation, ultimately yielding the methyl ether[4].



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Synthetic route of β-O-Methylnorepinephrine via thionyl chloride and methanol solvolysis.

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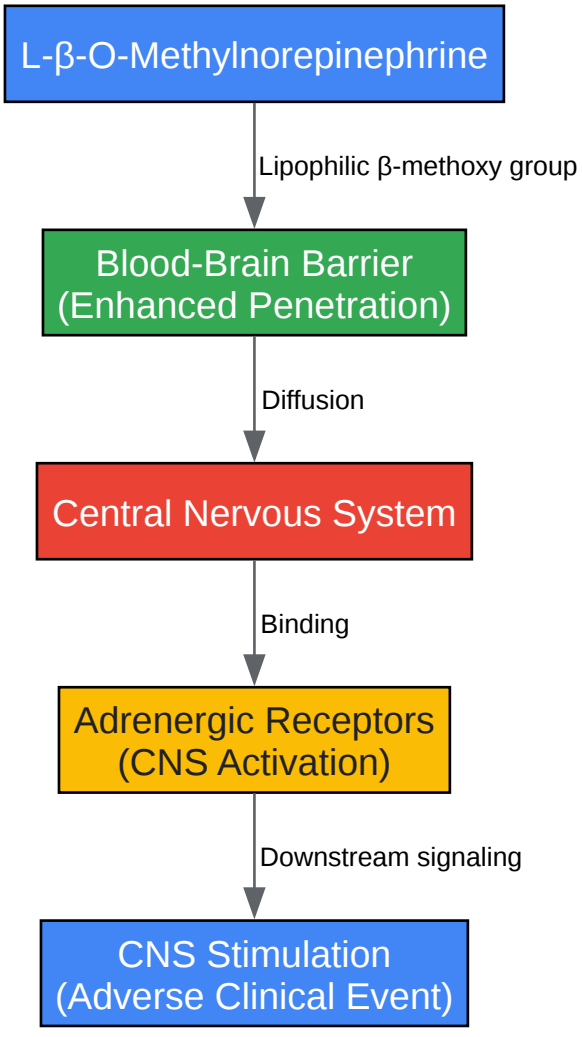
Pharmacological Relevance: Blood-Brain Barrier Penetration

Norepinephrine acts primarily on peripheral α- and β-adrenergic receptors to increase vascular tone and heart rate[5][8]. It exhibits poor blood-brain barrier (BBB) penetration due to its high hydrophilicity. Consequently, exogenous norepinephrine does not induce significant central nervous system (CNS) effects.

Conversely, the methylation of the β-hydroxyl group in L-β-O-Methylnorepinephrine significantly increases the molecule's lipophilicity (LogP ~ 2.24)[6]. As reported by Heacock et al., this structural modification allows the compound to cross the BBB efficiently, resulting in considerable stimulation of the central nervous system[3][4]. This off-target CNS activity underscores the critical need to monitor and limit Impurity D in clinical norepinephrine batches to prevent adverse neurological events in patients receiving vasopressor therapy.



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Pharmacodynamics of L-β-O-Methylnorepinephrine demonstrating enhanced CNS penetration.

Analytical Methodologies & Quality Control

To ensure pharmaceutical integrity, L-β-O-Methylnorepinephrine must be quantified using a self-validating High-Performance Liquid Chromatography (HPLC) protocol. The following methodology leverages reversed-phase chromatography with UV detection.

Causality in Method Design: Catecholamines are highly polar and susceptible to oxidation. Therefore, an acidic mobile phase (e.g., 0.1% Trifluoroacetic acid) is employed. The low pH serves a dual purpose: it fully protonates the primary amine (improving peak shape and retention predictability on a C18 column) and stabilizes the catechol moiety against oxidative degradation during the run. UV detection is set to 280 nm to exploit the strong π-π* transitions of the aromatic catechol ring.

Step-by-Step HPLC Protocol for Impurity D Quantification

- Mobile Phase Preparation: Prepare Mobile Phase A (0.1% TFA in LC-MS grade Water) and Mobile Phase B (0.1% TFA in Acetonitrile). Degas via ultrasonication for 15 minutes.
- Sample Preparation: Dissolve the norepinephrine API sample in Mobile Phase A to a concentration of 1.0 mg/mL. Prepare a reference standard of L-β-O-Methylnorepinephrine (CAS 3770-01-2) at 0.01 mg/mL (1% impurity level)[8][9].
- Chromatographic Conditions:
  - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
  - Flow Rate: 1.0 mL/min.
  - Gradient: 5% B to 40% B over 20 minutes.
  - Detection: UV at 280 nm.
  - Injection Volume: 10 µL.

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- System Suitability Testing (Self-Validation): Inject a resolution mixture containing both norepinephrine and β-O-Methylnorepinephrine. The system is only validated for use if the chromatographic resolution (Rs) between the two peaks is ≥ 1.5. This ensures baseline separation, proving the system's capability to accurately integrate the impurity without co-elution interference.

- Execution and Analysis: Inject the API sample. Identify Impurity D by comparing its relative retention time (RRT) to the reference standard. Quantify using the area percent method.

References

- Title: THE SYNTHESIS OF POTENTIALLY PHYSIOLOGICALLY ACTIVE β-PHENYLETHYLAMINES. PART III. SOME β-ALKOXY-β-(3,4-DIHYDROXYPHENYL)ETHYLAMINES Source: Canadian Journal of Chemistry URL:[Link]

- Title: Norepinephrine EP Impurity D (Racemic Mixture) | CAS 3770-01-2 (rac) Source: Veeprho URL:[Link]

- Title: CAS#:3770-01-2 Source: Chemsrc URL:[Link]

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Sources

- 1. veeprho.com [veeprho.com]
- 2. veeprho.com [veeprho.com]
- 3. veeprho.com [veeprho.com]
- 4. cdnsciencepub.com [cdnsciencepub.com]
- 5. DL-β-O-Methylnorepinephrine Hydrochloride | 3770-01-2 [chemicalbook.com]
- 6. CAS#:3770-01-2 | 4-(2-amino-1-methoxyethyl)benzene-1,2-diol,hydrochloride | Chemsrc [chemsrc.com]

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- 7. cdnsciencepub.com [cdnsciencepub.com]
- 8. pharmaffiliates.com [pharmaffiliates.com]
- 9. DL-beta-O-Methylnorepinephrine Hydrochloride [lgcstandards.com]
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